

Technical Guide: Molecular Weight of 4-Bromo-2-ethyl-1-iodobenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Bromo-2-ethyl-1-iodobenzene**

Cat. No.: **B069907**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of the compound **4-Bromo-2-ethyl-1-iodobenzene**, a halogenated aromatic compound relevant in organic synthesis and pharmaceutical research.

Core Data

The fundamental physicochemical property of **4-Bromo-2-ethyl-1-iodobenzene** is its molecular weight, which is a critical parameter for stoichiometric calculations in chemical reactions, analytical characterization, and drug design.

Molecular Formula and Weight

The chemical formula for **4-Bromo-2-ethyl-1-iodobenzene** is C_8H_8BrI .^[1] Based on this formula, the calculated molecular weight is 310.96 g/mol .^[1]

Data Summary

The table below summarizes the key identifiers and the molecular weight of **4-Bromo-2-ethyl-1-iodobenzene**.

Parameter	Value	Reference
Chemical Name	4-Bromo-2-ethyl-1-iodobenzene	
CAS Number	175278-30-5	[1]
Molecular Formula	C ₈ H ₈ BrI	[1]
Molecular Weight	310.96 g/mol	[1]

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-Bromo-2-ethyl-1-iodobenzene** is detailed below.

Atomic Weight Contributions

The following table outlines the contribution of each element to the overall molecular weight of the compound. Standard atomic weights from the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation.

Element	Symbol	Atomic Weight (g/mol)	Number of Atoms	Total Contribution (g/mol)
Carbon	C	12.011	8	96.088
Hydrogen	H	1.008	8	8.064
Bromine	Br	79.904	1	79.904
Iodine	I	126.904	1	126.904
Total		310.960		

Experimental Verification

While the theoretical molecular weight provides a precise value, experimental verification is essential for confirming the identity and purity of a synthesized compound.

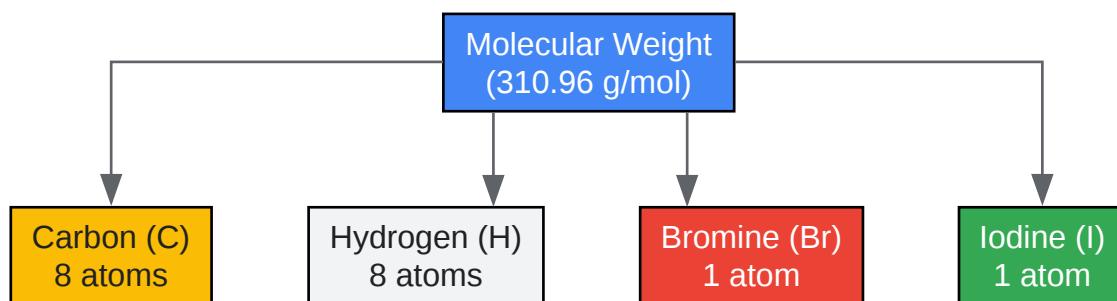
Mass Spectrometry Protocol

Mass spectrometry is the primary technique used to determine the molecular weight of a compound. A general protocol for the analysis of **4-Bromo-2-ethyl-1-iodobenzene** is as follows:

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile organic solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Electron Ionization (EI) or Electrospray Ionization (ESI) are common techniques.
- **Mass Analysis:** The ionized molecules (molecular ions) and their fragments are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of each ion at a specific m/z value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion $[M]^+$. The m/z value of this peak provides the experimental molecular weight. The isotopic pattern of bromine and iodine should also be observable, further confirming the elemental composition.

Logical Relationships

The following diagram illustrates the hierarchical relationship of the components that constitute the molecular weight of **4-Bromo-2-ethyl-1-iodobenzene**.



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Caption: Composition of **4-Bromo-2-ethyl-1-iodobenzene**'s molecular weight.

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References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 4-Bromo-2-ethyl-1-iodobenzene]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b069907#4-bromo-2-ethyl-1-iodobenzene-molecular-weight>

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